

Application Notes and Protocols: ZK824859

Solution Preparation and Storage

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Compound of Interest

Compound Name: ZK824859

Cat. No.: B15577517

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Introduction

ZK824859 is a potent and selective inhibitor of urokinase-type plasminogen activator (uPA), a serine protease critically involved in tumorigenesis, invasion, and metastasis. uPA converts the zymogen plasminogen into the active protease plasmin, which in turn degrades components of the extracellular matrix (ECM) and activates various growth factors and matrix metalloproteinases (MMPs).^{[1][2][3]} By inhibiting uPA, **ZK824859** effectively blocks this proteolytic cascade, making it a valuable tool for cancer research and a potential therapeutic agent. These notes provide detailed protocols for the preparation and storage of **ZK824859** solutions for both in vitro and in vivo applications.

Chemical Information:

- Compound Name: **ZK824859** hydrochloride
- Molecular Formula: $C_{23}H_{23}ClF_2N_2O_4$
- Molecular Weight: 464.89 g/mol

- Appearance: Light yellow to yellow solid

Materials and Reagents

- **ZK824859** hydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous (hygroscopic)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% sodium chloride, sterile)
- Corn Oil
- 20% (w/v) Sulfobutyl ether- β -cyclodextrin (SBE- β -CD) in saline
- Sterile microcentrifuge tubes
- Sterile syringes and filters (0.22 μ m, DMSO-compatible if needed)
- Vortex mixer
- Sonicator or water bath

Solution Preparation Protocols

Proper dissolution and handling are critical for maintaining the integrity and activity of **ZK824859**. The following protocols detail methods for preparing stock solutions for in vitro cell-based assays and working solutions for in vivo animal studies.

Protocol 1: High-Concentration Stock Solution for In Vitro Use

This protocol outlines the preparation of a concentrated stock solution in DMSO, suitable for dilution in cell culture media for various in vitro assays.

Experimental Protocol:

- Pre-warming: Allow the **ZK824859** vial and anhydrous DMSO to equilibrate to room temperature before opening to minimize moisture absorption.
- Weighing: Accurately weigh the desired amount of **ZK824859** powder in a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration. **ZK824859** is highly soluble in DMSO (≥ 125 mg/mL).^[1] For example, to prepare a 100 mM stock solution (MW: 464.89), dissolve 46.49 mg of **ZK824859** in 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if precipitation is observed.^[1]
- Visual Inspection: Visually confirm that the solution is clear and free of any particulate matter.
- Aliquoting: Dispense the stock solution into single-use aliquots in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots as recommended in Section 5.0.

Note on Final DMSO Concentration: When preparing working dilutions for cell-based assays, ensure the final concentration of DMSO is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity or off-target effects.^[4] Always include a vehicle control (media with the same final DMSO concentration) in your experiments.

Protocols for In Vivo Administration

The following are established solvent formulations for preparing **ZK824859** for oral or parenteral administration in animal models. The target concentration for these formulations is typically ≥ 2.08 mg/mL.^[1]

3.2.1 Protocol 2: PEG300/Tween-80 Formulation

- Prepare a concentrated stock solution of **ZK824859** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.

- Add 400 μ L of PEG300 and mix until the solution is homogeneous.
- Add 50 μ L of Tween-80 and mix thoroughly.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- Vortex until a clear solution is formed.[\[1\]](#)

3.2.2 Protocol 3: SBE- β -CD Formulation

- Prepare a concentrated stock solution of **ZK824859** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.
- Add 900 μ L of a 20% SBE- β -CD solution in saline.
- Mix thoroughly until a clear solution is achieved.[\[1\]](#)

3.2.3 Protocol 4: Corn Oil Formulation

- Prepare a concentrated stock solution of **ZK824859** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.
- Add 900 μ L of corn oil.
- Mix vigorously until the solution is clear and uniform.[\[1\]](#)

Data Presentation: Solubility and Formulation Summary

The quantitative data for **ZK824859** solubility and formulation concentrations are summarized below for easy reference.

Solvent/Formulation	Solubility/Concentration	Application	Reference
100% DMSO	≥ 125 mg/mL (268.88 mM)	In Vitro Stock Solution	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.47 mM)	In Vivo Administration	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (4.47 mM)	In Vivo Administration	[1]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.47 mM)	In Vivo Administration	[1]

Storage and Stability

Proper storage is crucial to maintain the chemical integrity and biological activity of **ZK824859**. While specific quantitative stability studies for **ZK824859** are not publicly available, the following recommendations are based on vendor datasheets and general guidelines for small molecule inhibitors.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Form	Storage Temperature	Duration	Conditions
Solid (Powder)	4°C	Short-term (days to weeks)	Sealed, away from moisture and light.
-20°C	Long-term (months to years)	Sealed, desiccated, away from moisture and light.	
In Solvent (DMSO)	-20°C	Up to 1 month	Tightly sealed vials, single-use aliquots recommended.
-80°C	Up to 6 months	Tightly sealed vials, single-use aliquots recommended.	

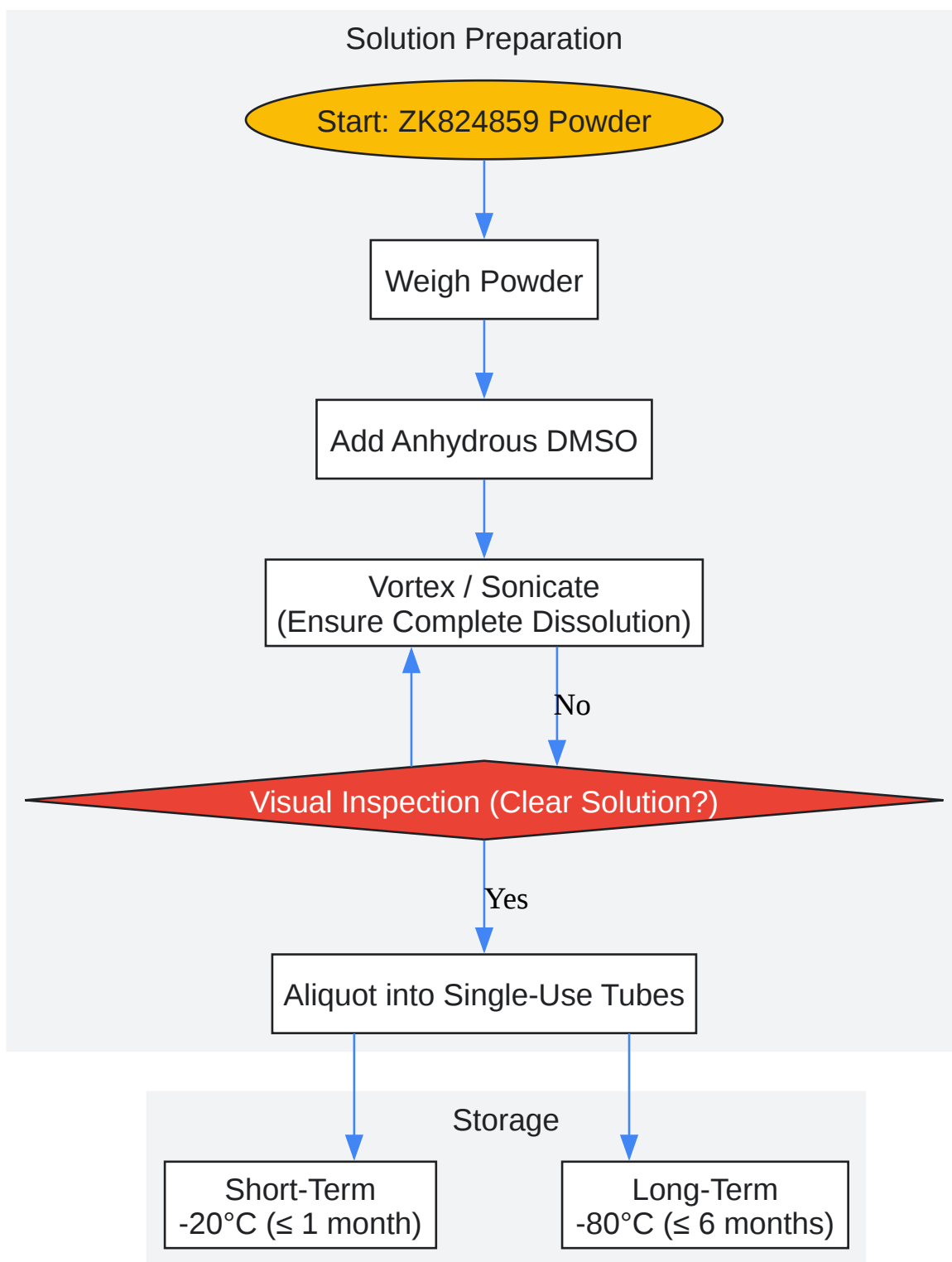
Key Stability Considerations:

- **Hygroscopicity:** DMSO is highly hygroscopic; absorbed water can lead to compound hydrolysis. Use anhydrous DMSO and minimize exposure to ambient air.[\[5\]](#)
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles can degrade the compound and introduce moisture into the stock solution. Aliquoting into single-use volumes is strongly recommended.[\[4\]](#)[\[5\]](#)
- **Light Sensitivity:** Protect both solid and dissolved forms of **ZK824859** from light.

Visualizations

Experimental Workflow

The following diagram illustrates the logical workflow for preparing and storing a **ZK824859** stock solution for in vitro use.

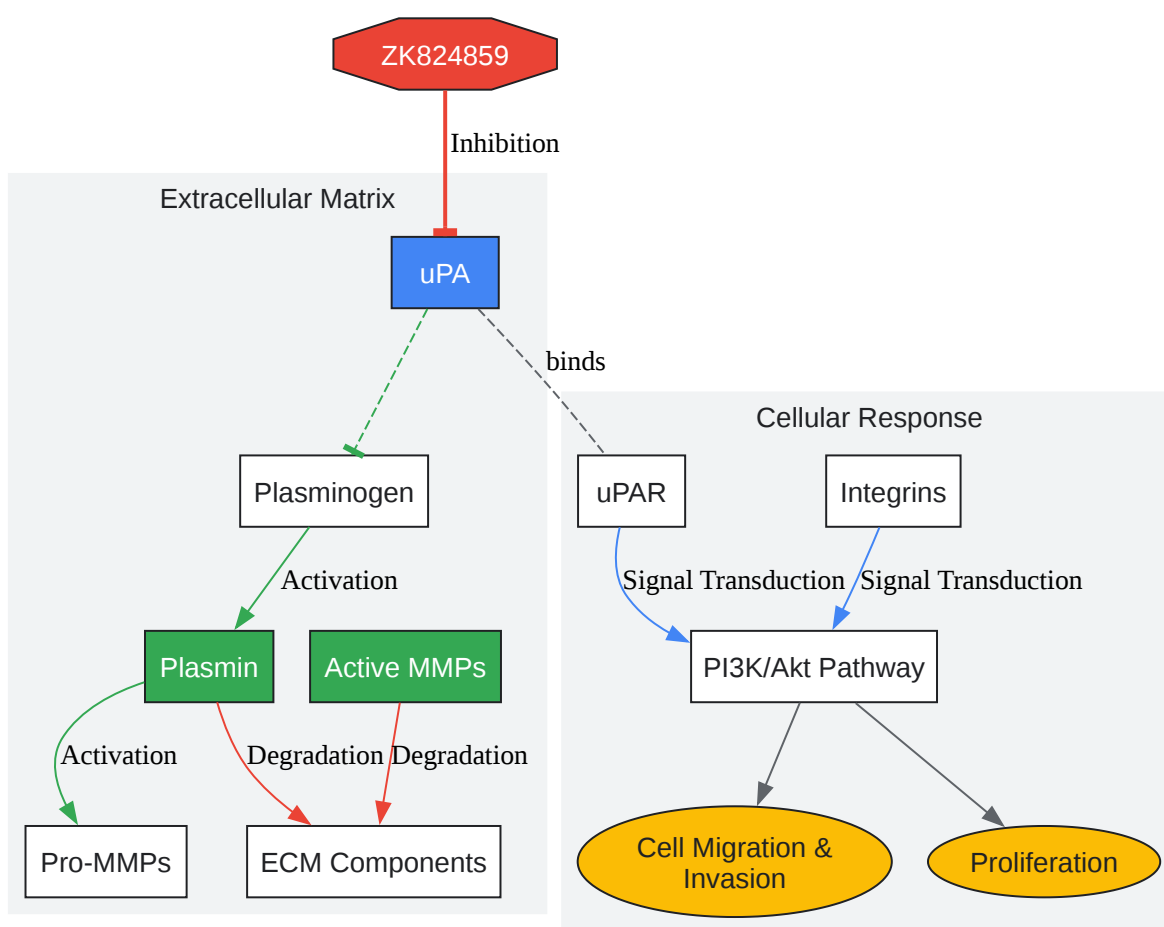


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Caption: Workflow for **ZK824859** stock solution preparation and storage.

Signaling Pathway

The diagram below illustrates the signaling pathway inhibited by **ZK824859**. By blocking uPA, **ZK824859** prevents the conversion of plasminogen to plasmin, thereby inhibiting downstream events like ECM degradation and activation of signaling cascades that promote cell migration and proliferation.^{[1][3][7][8]}



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Caption: uPA signaling pathway and the inhibitory action of **ZK824859**.

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